

Navigating Precision: A Comparative Guide to Certified Reference Materials for Alectinib (CH5468924)

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Compound of Interest

Compound Name: CH5468924-d4

Cat. No.: B15561093

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For researchers, scientists, and drug development professionals engaged in the rigorous process of analytical method development and validation, the selection of an appropriate certified reference material (CRM) is paramount. This guide provides a comprehensive validation of "CH5468924-d4," identified as a deuterated form of Alectinib, and compares it with other available reference materials for this critical anti-cancer therapeutic.

Alectinib, also known by its developmental code CH5424802, is a potent and selective second-generation anaplastic lymphoma kinase (ALK) inhibitor.^[1] It is a cornerstone in the treatment of ALK-positive non-small cell lung cancer (NSCLC).^{[2][3][4]} Accurate quantification of Alectinib in various matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and quality control of pharmaceutical formulations. The use of a stable isotope-labeled internal standard, such as Alectinib-d4 (CH5468924-d4), is essential for achieving the highest level of accuracy and precision in mass spectrometry-based assays.

Comparison of Available Alectinib Reference Materials

The selection of a suitable reference material depends on the specific application, required level of certification, and the availability of comprehensive characterization data. While a designated "**CH5468924-d4**" CRM was the focus of this validation, a broader comparison with other commercially available Alectinib and deuterated Alectinib standards provides a clearer landscape for informed decision-making.

Product Name	Supplier	Catalog Number	Form	Stated Purity/Grade	Isotopic Purity	Availability
Alectinib	Various	e.g., TRC-C183360	Neat Solid	Varies by supplier (e.g., >98%)	N/A	Readily Available
Alectinib hydrochloride	Various	e.g., TRC-C183365	Neat Solid	Varies by supplier (e.g., >98%)	N/A	Readily Available
Alectinib-d8	LGC Standards	TRC-A521182	Neat Solid	Chemical Purity: >98%	>99% Deuterated Forms	In Stock
Alectinib-d8	SynZeal	SZ-A081D01	Neat Solid	High Quality	Not explicitly stated	Synthesis on demand
Alectinib M4 metabolite-d4	LGC Standards	TRC-A521182	Neat Solid	Not explicitly stated	Not explicitly stated	In Stock

Note: The term "Certified Reference Material" is used judiciously by suppliers. Researchers should always request a Certificate of Analysis (CoA) to verify the extent of characterization and certification (e.g., ISO 17034).

Validation of Alectinib-d4 as a Certified Reference Material

The validation of "**CH5468924-d4**" (Alectinib-d4) as a CRM for quantitative analysis involves a series of experiments to establish its identity, purity, and suitability as an internal standard. The following experimental protocol outlines a typical validation workflow using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), a widely adopted technique for the analysis of Alectinib.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocol: LC-MS/MS Method for Alectinib Quantification

This protocol is a composite based on published methodologies and serves as a template for the validation and use of Alectinib and its deuterated internal standards.

1. Materials and Reagents:

- Alectinib reference standard
- Alectinib-d4 (**CH5468924-d4**) or Alectinib-d8 as internal standard (IS)
- HPLC-grade acetonitrile, methanol, and water
- Formic acid (or ammonium acetate as buffer)
- Human plasma (for bioanalytical method validation)

2. Chromatographic Conditions:

- HPLC System: A high-performance liquid chromatography system.
- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm).
- Mobile Phase: A gradient of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.

- Column Temperature: 40 °C.

- Injection Volume: 5 µL.

3. Mass Spectrometric Conditions:

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) in positive mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Alectinib: Precursor ion > Product ion (specific m/z values to be determined)
 - Alectinib-d4/d8 (IS): Precursor ion > Product ion (specific m/z values to be determined)
- Optimization: Ion source parameters (e.g., capillary voltage, source temperature, gas flows) and compound-dependent parameters (e.g., collision energy, declustering potential) should be optimized for maximum signal intensity.

4. Standard and Sample Preparation:

- Stock Solutions: Prepare individual stock solutions of Alectinib and the internal standard in a suitable organic solvent (e.g., DMSO or methanol).
- Calibration Standards and Quality Controls (QCs): Prepare a series of calibration standards and QCs by spiking the appropriate amounts of Alectinib stock solution into the matrix (e.g., human plasma).
- Sample Preparation: Perform protein precipitation by adding acetonitrile (containing the internal standard) to the plasma samples. Centrifuge and inject the supernatant.

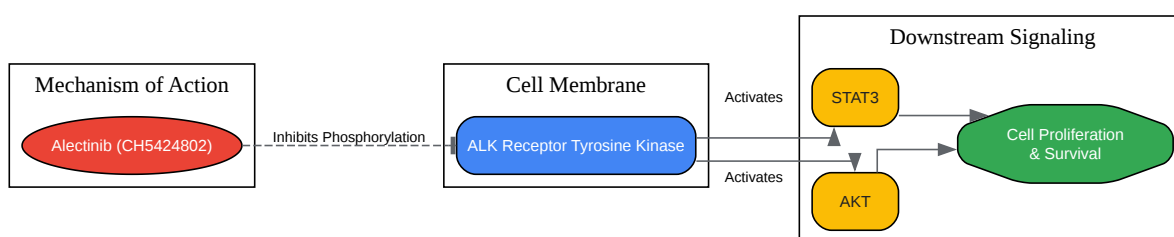
5. Method Validation (as per ICH Guidelines):

- Specificity and Selectivity: Assess the absence of interfering peaks at the retention times of Alectinib and the IS in blank matrix samples.

- **Linearity and Range:** Establish a linear relationship between the analyte concentration and the peak area ratio (analyte/IS) over a defined concentration range. The correlation coefficient (r^2) should be >0.99 .
- **Accuracy and Precision:** Determine the intra- and inter-day accuracy and precision at multiple QC levels (low, medium, and high). The accuracy should be within $\pm 15\%$ ($\pm 20\%$ for the Lower Limit of Quantification, LLOQ) of the nominal concentration, and the precision (RSD%) should not exceed 15% (20% for LLOQ).
- **Matrix Effect:** Evaluate the ion suppression or enhancement caused by the matrix components.
- **Stability:** Assess the stability of Alectinib in the matrix under various storage and handling conditions (e.g., freeze-thaw cycles, short-term benchtop stability, long-term storage).

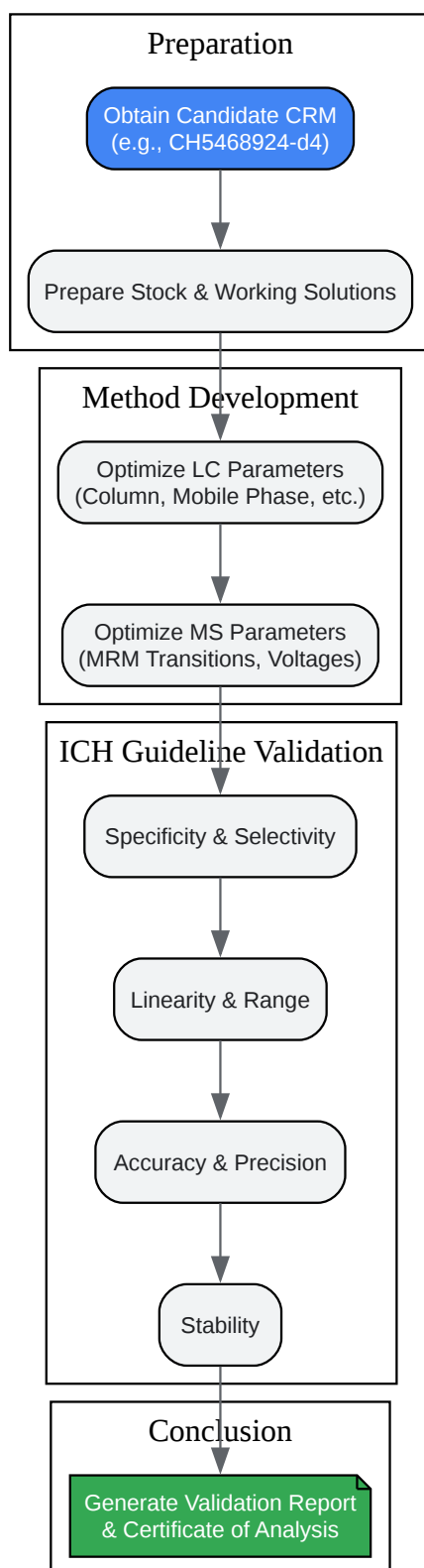
Visualizing Key Processes

To further elucidate the context and procedures involved, the following diagrams illustrate the Alectinib signaling pathway and the general workflow for CRM validation.



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Caption: Alectinib's mechanism of action in inhibiting the ALK signaling pathway.



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Caption: Experimental workflow for the validation of a Certified Reference Material.

In conclusion, while "**CH5468924-d4**" is a scientifically sound designation for a deuterated Alectinib internal standard, its status as a "Certified Reference Material" must be verified through documentation from the supplier. For rigorous analytical testing, comparing available options and adhering to a comprehensive validation protocol, such as the LC-MS/MS method detailed here, is essential to ensure data of the highest quality and reliability.

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